

In-Depth Technical Guide: [1,1'-Bicyclohexyl]-1-carboxylic acid Safety and Hazards

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Compound of Interest

Compound Name: [1,1'-Bicyclohexyl]-1-carboxylic acid

Cat. No.: B052812

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard data for **[1,1'-Bicyclohexyl]-1-carboxylic acid** (CAS No. 60263-54-9). The information is compiled for professionals in research and drug development who may handle or utilize this compound.

Chemical and Physical Properties

[1,1'-Bicyclohexyl]-1-carboxylic acid is a synthetic carboxylic acid characterized by a bicyclohexyl framework.^{[1][2]} It serves as a key intermediate in the synthesis of the antispasmodic drug, dicyclomine.^[1] Its rigid molecular structure significantly influences its chemical properties and reactivity.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ O ₂	[1][3][4][5][6]
Molecular Weight	210.31 g/mol	[1][3][4][5]
CAS Number	60263-54-9	[1][3][4][5]
EC Number	262-131-1	[5][7]
Appearance	White to Off-White Solid	ChemicalBook
Melting Point	122-123 °C	[1][4][7]
Boiling Point	343.0 ± 10.0 °C at 760 mmHg	[4]
93-95 °C at 0.06 Torr	[7]	
pKa (Predicted)	4.84 ± 0.20	[1][3][6][7]
LogP (XLogP3-AA)	4.4	[3][5]
Topological Polar Surface Area	37.3 Å ²	[3][5]
Hydrogen Bond Acceptor Count	2	[1][3]
Rotatable Bond Count	2	[1][3]

Hazard Identification and Classification

Based on aggregated GHS data, **[1,1'-Bicyclohexyl]-1-carboxylic acid** is classified as an irritant.[5] The hazard classifications are consistent across multiple sources.[5][8]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram:
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[5][8]
 - H319: Causes serious eye irritation.[5][8]
 - H335: May cause respiratory irritation.[5][8]
- Precautionary Statements:
 - Prevention: P261, P264, P271, P280[5][8]
 - Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364[5][8]
 - Storage: P403+P233, P405[5][8]
 - Disposal: P501[5][8]

Experimental Protocols for Hazard Determination

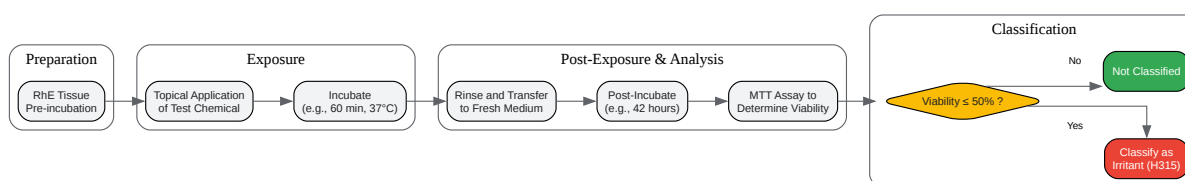
While specific experimental data for **[1,1'-Bicyclohexyl]-1-carboxylic acid** is not publicly available, the GHS classifications are determined using standardized methodologies, increasingly relying on in vitro models to reduce animal testing.[9] The following sections describe the likely protocols used for irritation testing.

Skin Irritation Testing

The determination of skin irritation potential (GHS Category 2) is commonly performed using reconstructed human epidermis (RhE) models, such as EpiDerm™ or epiCS®.[10][11][12] This in vitro method is designed to predict acute skin irritation of chemicals.[10][13]

General Protocol (Based on RhE Models):

- Tissue Preparation: Reconstructed human epidermal tissues, consisting of normal human-derived keratinocytes cultured to form a multi-layered epidermis, are pre-incubated in assay medium.[\[11\]](#)[\[13\]](#)
- Chemical Application: The test chemical (in this case, solid **[1,1'-Bicyclohexyl]-1-carboxylic acid**) is applied topically to the surface of triplicate tissues. Positive (e.g., 5% Sodium Dodecyl Sulfate) and negative (e.g., Phosphate-Buffered Saline) controls are run concurrently.[\[11\]](#)[\[13\]](#)
- Exposure and Incubation: Tissues are exposed to the chemical for a defined period (e.g., 20 to 60 minutes) at 37°C.[\[10\]](#)[\[11\]](#)
- Post-Exposure: The chemical is removed by thorough rinsing. The tissues are then transferred to fresh medium and incubated for a prolonged period (e.g., 24 to 42 hours) to allow for the development of cytotoxic effects.[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Viability Assessment: Cell viability is measured using a quantitative assay, most commonly the MTT assay. In this assay, mitochondrial dehydrogenases in viable cells reduce the yellow MTT tetrazolium salt to a purple formazan salt, which is then extracted and quantified spectrophotometrically.[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Classification: A substance is classified as a skin irritant (H315) if the mean tissue viability is reduced below a specific threshold (typically $\leq 50\%$) relative to the negative control.[\[10\]](#)[\[13\]](#)



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Caption: Workflow for in vitro skin irritation testing using a Reconstructed Human Epidermis (RhE) model.

Eye Irritation Testing

The potential for serious eye irritation (GHS Category 2A) is evaluated using similar in vitro methods, often employing reconstructed human cornea-like epithelial (RhCE) tissue models like EpiOcular™.^{[3][4][5]} These tests can discriminate between substances that cause serious eye damage (Category 1), eye irritation (Category 2), and non-irritants.^{[4][9]}

General Protocol (Based on RhCE Models):

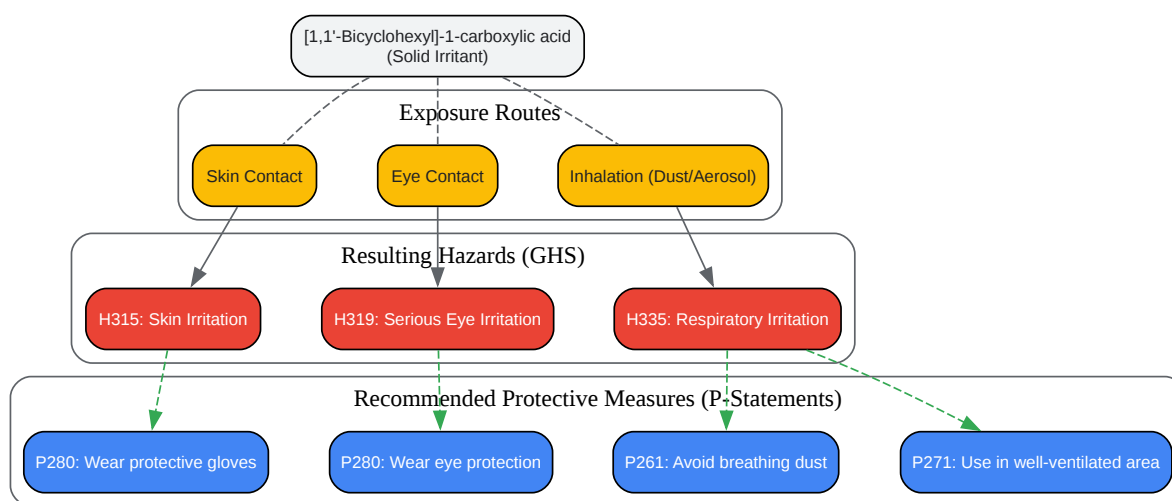
- Tissue Preparation: RhCE tissue models are pre-incubated overnight upon arrival.^[3]
- Chemical Application: The test chemical is applied to the surface of duplicate tissues. For solids like **[1,1'-Bicyclohexyl]-1-carboxylic acid**, a fixed amount (e.g., 50 mg) is typically applied.^[4]
- Exposure: The exposure time is protocol-dependent; for solids, it can be up to 6 hours.^[4]
- Post-Exposure and Viability: After exposure, tissues are rinsed thoroughly and placed in fresh medium for a post-incubation period.^[3] Cell viability is then determined via the MTT assay.^[4]
- Classification: The classification is based on the remaining cell viability. For example, in the EpiOcular™ Eye Irritation Test (EIT), a viability of $\leq 60\%$ leads to a classification as an irritant (Category 1 or 2).^[4] Distinguishing between Category 1 and 2 often requires additional testing or a weight-of-evidence approach.

Toxicological Insights

Mechanism of Action

Specific toxicological or signaling pathway studies for **[1,1'-Bicyclohexyl]-1-carboxylic acid** are not available in the public domain. However, as a carboxylic acid, its irritant properties are likely related to its acidic nature and ability to disrupt cell membranes and proteins upon direct contact.

Studies on other carboxylic acids have investigated hepatotoxicity, noting that some can interfere with fatty acid metabolism and lead to lipid accumulation in liver cells.[14] While this provides a potential area for further research, it is not directly linked to the observed topical irritation effects. The primary mechanism for skin and eye irritation is likely localized cell damage due to the chemical's physical and acidic properties.



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Caption: Logical relationship between exposure routes, GHS hazards, and recommended personal protective equipment.

Ecotoxicological Data

No specific ecotoxicological data for **[1,1'-Bicyclohexyl]-1-carboxylic acid** were found in the reviewed literature. Environmental fate and effects are currently unknown. Standard laboratory practice should be followed to prevent release into the environment.

Summary and Recommendations

[1,1'-Bicyclohexyl]-1-carboxylic acid is a solid chemical classified as a skin, eye, and respiratory irritant. All handling should be conducted by trained personnel in a well-ventilated area, such as a chemical fume hood. Appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory. In case of exposure, follow the precautionary statements provided in Section 2 and seek medical attention as necessary. Given the lack of comprehensive toxicological and ecotoxicological data, this compound should be handled with care, assuming it may have other unknown hazards.

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